

# Commercial Suppliers and Availability of Inosine-<sup>13</sup>C<sub>5</sub>: A Technical Guide

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## Compound of Interest

Compound Name: Inosine-13C5

Cat. No.: B13849729

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of Inosine-<sup>13</sup>C<sub>5</sub>, a stable isotope-labeled version of the endogenous purine nucleoside inosine. This guide is intended for researchers, scientists, and drug development professionals who utilize isotopically labeled compounds for a variety of applications, including metabolic research, pharmacokinetic studies, and as internal standards for quantitative mass spectrometry.

## Introduction to Inosine-<sup>13</sup>C<sub>5</sub>

Inosine-<sup>13</sup>C<sub>5</sub> is a non-radioactive, stable isotope-labeled form of inosine where five carbon atoms (<sup>12</sup>C) have been replaced with their heavier isotope, carbon-13 (<sup>13</sup>C). This isotopic enrichment allows for the differentiation of the labeled inosine from its naturally occurring counterpart by mass spectrometry. This property makes Inosine-<sup>13</sup>C<sub>5</sub> an invaluable tool in biomedical research, particularly in studies requiring precise quantification of inosine or tracing its metabolic fate. Inosine itself is an endogenous purine nucleoside with demonstrated anti-inflammatory, neuroprotective, and immunomodulatory properties, primarily acting as an agonist for adenosine A1 (A1R) and A2A (A2AR) receptors.<sup>[1]</sup>

## Commercial Availability and Suppliers

A number of reputable chemical suppliers offer Inosine-<sup>13</sup>C<sub>5</sub> for research purposes. The products typically vary in purity, isotopic enrichment, and available quantities. Below is a summary of key suppliers and their product specifications.

Supplier	Catalog Number	Purity	Isotopic Enrichment	Available Quantities
MedchemExpress	HY-N0092S2	99.90%	Not specified	1mg, 5mg
Santa Cruz Biotechnology	sc-212561	≥98%	Not specified	Contact for availability
Cenmed	C007B-362652	≥99%	Not specified	10mg
Shimadzu	C5291	≥98%	99% <sup>13</sup> C	Contact for availability
InvivoChem	V89229	≥98%	Not specified	1mg, 5mg
BOC Sciences	B2702-338534	98%	99% atom <sup>13</sup> C	50mg
Omicron Biochemicals, Inc.	---	High Purity	Not specified	Contact for availability

Note: Pricing and availability are subject to change. Please consult the respective supplier's website for the most current information.

## Experimental Protocols

### Use of Inosine-<sup>13</sup>C<sub>5</sub> as an Internal Standard in LC-MS/MS Quantification

Inosine-<sup>13</sup>C<sub>5</sub> is frequently used as an internal standard (IS) in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the accurate quantification of endogenous inosine in biological matrices such as plasma, serum, and cell lysates. The co-elution of the labeled and unlabeled inosine allows for the correction of matrix effects and variations in sample preparation and instrument response.

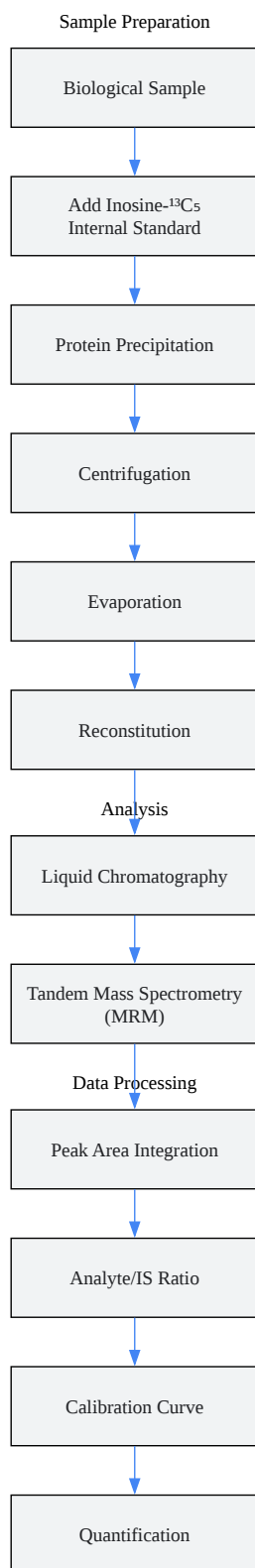
General Protocol:

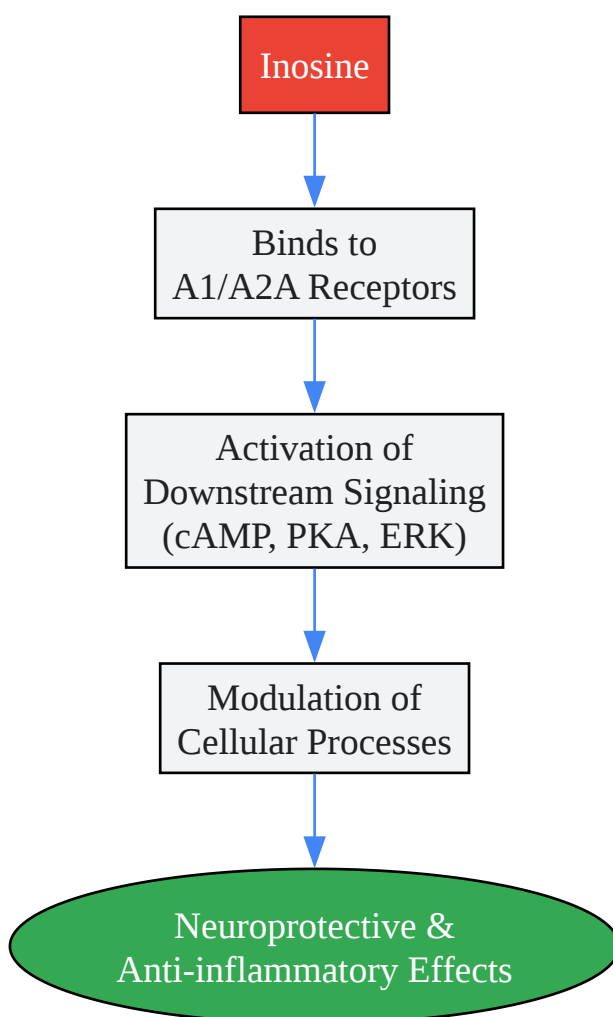
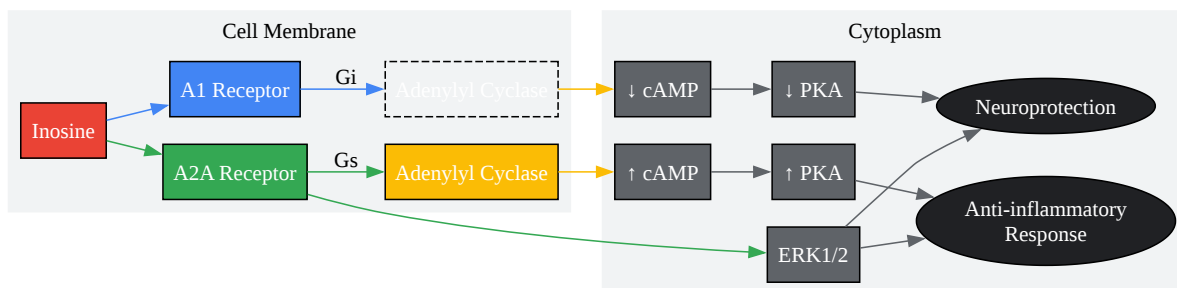
- Preparation of Standard Solutions: Prepare a stock solution of Inosine-<sup>13</sup>C<sub>5</sub> in a suitable solvent (e.g., methanol or water). From this stock, create a series of working standard

solutions at known concentrations.

- Sample Preparation:
  - To a known volume of the biological sample (e.g., 100  $\mu$ L of plasma), add a fixed amount of the Inosine- $^{13}\text{C}_5$  internal standard solution.
  - Perform protein precipitation by adding a solvent such as acetonitrile or methanol (typically in a 3:1 or 4:1 ratio of solvent to sample).
  - Vortex the mixture and centrifuge to pellet the precipitated proteins.
  - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
  - Reconstitute the dried extract in a mobile phase-compatible solvent for LC-MS/MS analysis.
- LC-MS/MS Analysis:
  - Inject the reconstituted sample onto a suitable liquid chromatography column (e.g., a C18 reversed-phase column).
  - Develop a gradient elution method to achieve chromatographic separation of inosine from other matrix components.
  - Set up the mass spectrometer to monitor specific precursor-to-product ion transitions for both endogenous inosine and Inosine- $^{13}\text{C}_5$  using Multiple Reaction Monitoring (MRM).
- Data Analysis:
  - Construct a calibration curve by plotting the ratio of the peak area of the analyte (endogenous inosine) to the peak area of the internal standard (Inosine- $^{13}\text{C}_5$ ) against the concentration of the analyte in the calibration standards.
  - Determine the concentration of inosine in the unknown samples by interpolating their peak area ratios on the calibration curve.

## Experimental Workflow for Inosine Quantification using Inosine-<sup>13</sup>C<sub>5</sub> Internal Standard





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## References

- 1. Inosine Exerts a Broad Range of Antiinflammatory Effects in a Murine Model of Acute Lung Injury - PMC [pmc.ncbi.nlm.nih.gov]
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